

N-Acetyl-L-proline solubility in different organic solvents

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Compound of Interest		
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N-Acetyl-L-proline Solubility: A Technical Resource

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **N-Acetyl-L-proline**. Below you will find quantitative solubility data, detailed experimental protocols, troubleshooting guidance, and frequently asked questions to facilitate your laboratory work.

Solubility Data

The mole fraction solubility of **N-Acetyl-L-proline** was determined in sixteen different organic solvents across a temperature range of 283.15 K to 323.15 K. The data reveals that solubility generally increases with temperature across all tested solvents.[1][2][3][4] The highest solubility was observed in water and methanol, while the lowest was in acetonitrile.[5]

Table 1: Mole Fraction Solubility (x) of **N-Acetyl-L-proline** in Various Organic Solvents at Different Temperatures (K)



Tempe rature (K)	Metha nol	Ethano I	n- Propa nol	Isopro panol	n- Butan ol	Aceton e	Ethyl Acetat e	Aceton itrile
283.15	0.0893	0.0665	0.0521	0.0467	0.0381	0.0912	0.0321	0.0034
288.15	0.1012	0.0753	0.0593	0.0531	0.0435	0.1035	0.0372	0.0045
293.15	0.1143	0.0851	0.0673	0.0602	0.0495	0.1171	0.0429	0.0059
298.15	0.1286	0.0959	0.0761	0.0681	0.0562	0.1321	0.0494	0.0078
303.15	0.1442	0.1078	0.0858	0.0769	0.0637	0.1486	0.0567	0.0104
308.15	0.1613	0.1209	0.0965	0.0866	0.0719	0.1667	0.0649	0.0138
313.15	0.1800	0.1353	0.1082	0.0973	0.0811	0.1866	0.0741	0.0184
318.15	0.2004	0.1511	0.1211	0.1090	0.0912	0.2084	0.0844	0.0243
323.15	0.2227	0.1684	0.1353	0.1219	0.1023	0.2323	0.0959	0.0321

Data extracted from Qiu, J., et al. (2021). Solubility Behavior and Polymorphism of **N-Acetyl-I-proline** in 16 Individual Solvents from 283.15 to 323.15 K. Journal of Chemical & Engineering Data, 66(3), 1533–1542.

Experimental Protocols

The following is a detailed methodology for determining the solubility of **N-Acetyl-L-proline** in organic solvents using the static gravimetric method.[2][3]

Objective: To determine the equilibrium solubility of **N-Acetyl-L-proline** in a given solvent at a specific temperature.

Materials:

- N-Acetyl-L-proline (CAS: 68-95-1)[6][7]
- Selected organic solvent (analytical grade)
- Jacketed glass vessel



- Thermostatic bath
- Magnetic stirrer and stir bar
- Analytical balance (readability ±0.1 mg)
- Syringe with a filter (0.45 μm)
- Drying oven

Procedure:

- Temperature Control: Set the thermostatic bath to the desired experimental temperature and allow the jacketed glass vessel to equilibrate.
- Sample Preparation: Add an excess amount of N-Acetyl-L-proline to a known mass of the selected solvent in the jacketed glass vessel.
- Equilibration: Stir the mixture continuously for at least 24 hours to ensure that solid-liquid equilibrium is reached.
- Sample Withdrawal: Stop stirring and allow the undissolved solid to settle for at least 2
 hours. Carefully withdraw a known volume of the supernatant using a pre-weighed syringe
 fitted with a filter to avoid drawing any solid particles.
- Mass Determination of Saturated Solution: Weigh the syringe containing the saturated solution to determine the total mass of the withdrawn sample.
- Solvent Evaporation: Transfer the saturated solution to a pre-weighed container and place it
 in a drying oven at a temperature sufficient to evaporate the solvent without decomposing
 the N-Acetyl-L-proline (e.g., 323.15 K).
- Mass Determination of Solute: Once the solvent has completely evaporated, weigh the container with the dried N-Acetyl-L-proline residue.
- Calculation of Mole Fraction Solubility:
 - Calculate the mass of the solute (N-Acetyl-L-proline).

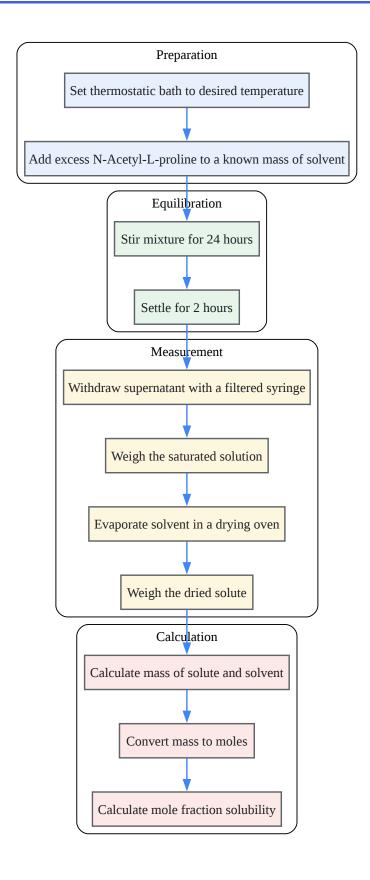






- Calculate the mass of the solvent by subtracting the mass of the solute from the total mass of the saturated solution.
- Convert the mass of the solute and the solvent to moles using their respective molecular weights.
- Calculate the mole fraction solubility (x) using the formula: x = moles of solute / (moles of solute + moles of solvent)
- Repeatability: Repeat the measurement at least three times for each temperature and solvent to ensure the accuracy of the results.





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Figure 1. Experimental workflow for determining N-Acetyl-L-proline solubility.



Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent solubility results	Insufficient equilibration time.	Ensure the mixture is stirred for at least 24 hours to reach equilibrium.
Temperature fluctuations.	Use a high-precision thermostatic bath and monitor the temperature closely.	
Inaccurate weighing.	Use a calibrated analytical balance and ensure it is free from vibrations and drafts.	
Supersaturation	Rapid cooling of a saturated solution.	Approach the equilibrium temperature from a lower temperature or allow for a longer equilibration time.
Incomplete solvent evaporation	Drying temperature is too low or drying time is too short.	Increase the drying temperature (while ensuring it's below the decomposition temperature of N-Acetyl-L-proline) or extend the drying time until a constant weight is achieved.
Contamination of the sample	Impurities in the solvent or N-Acetyl-L-proline.	Use high-purity solvents and verify the purity of the N-Acetyl-L-proline.
Drawing undissolved solid into the syringe.	Allow the solution to settle for an adequate amount of time and use a fine-pored filter on the syringe.	

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of N-Acetyl-L-proline in organic solvents?

Troubleshooting & Optimization





A1: **N-Acetyl-L-proline** is generally more soluble in polar protic solvents like water and short-chain alcohols (methanol, ethanol) and less soluble in non-polar or less polar aprotic solvents. [5] Its solubility is significantly influenced by the solvent's polarity, hydrogen bonding capacity, and the experimental temperature.[1][2][4]

Q2: How does temperature affect the solubility of **N-Acetyl-L-proline**?

A2: The solubility of **N-Acetyl-L-proline** in all tested organic solvents increases with an increase in temperature.[1][2][3][4] This indicates that the dissolution process is endothermic.

Q3: Are there different polymorphic forms of **N-Acetyl-L-proline** to consider?

A3: Yes, studies have shown the existence of at least two polymorphic forms of **N-Acetyl-L-proline**.[1][2][3] The specific polymorph present can be influenced by the solvent used for crystallization and can affect the solubility. It is advisable to characterize the solid phase in equilibrium with the saturated solution, for instance by using Powder X-ray Diffraction (PXRD). [2]

Q4: What is a reliable experimental method for determining the solubility of **N-Acetyl-L-proline**?

A4: The static gravimetric method is a well-established and reliable technique for determining the solubility of compounds like **N-Acetyl-L-proline**.[1][2][3] It involves allowing a mixture of the solute and solvent to reach equilibrium at a constant temperature and then determining the composition of the saturated solution by weighing the components after solvent evaporation.

Q5: Where can I find the physical and chemical properties of **N-Acetyl-L-proline**?

A5: Key properties such as molecular formula (C7H11NO3), molecular weight (157.17 g/mol), melting point (115-117 °C), and CAS number (68-95-1) are available in various chemical databases and safety data sheets.[1][6][7]

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